

A Comparative Guide to Photochemical vs. Metallic-Mediated Pinacol Coupling

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Compound of Interest

Compound Name: Pinal

Cat. No.: B1258102

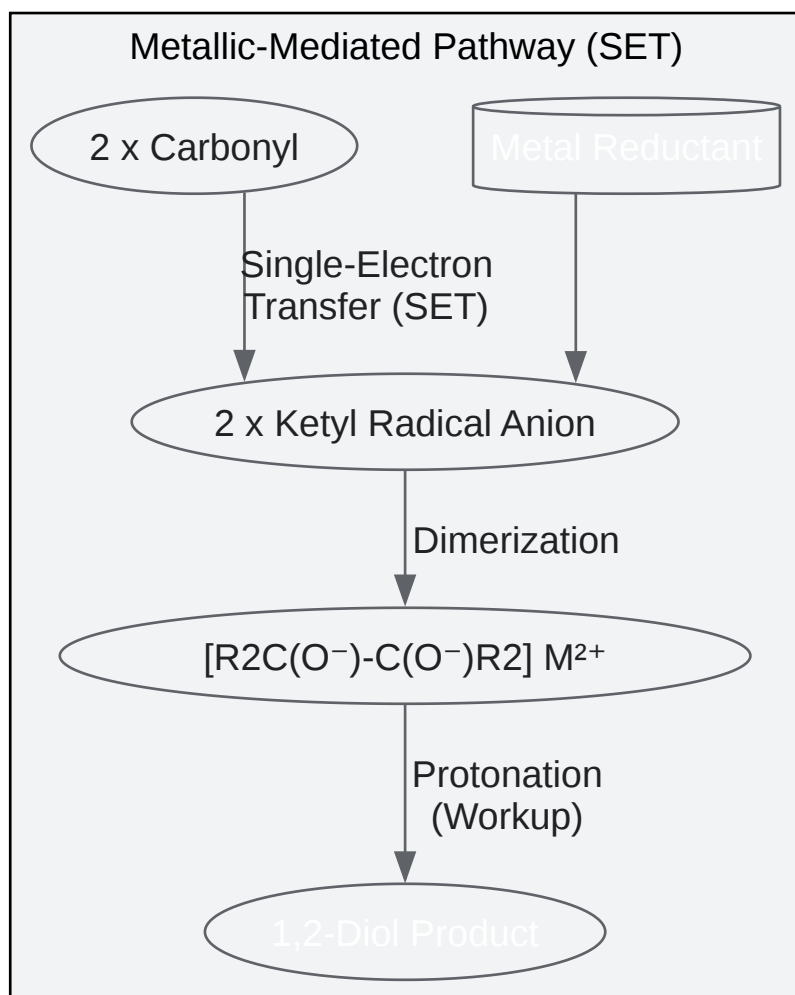
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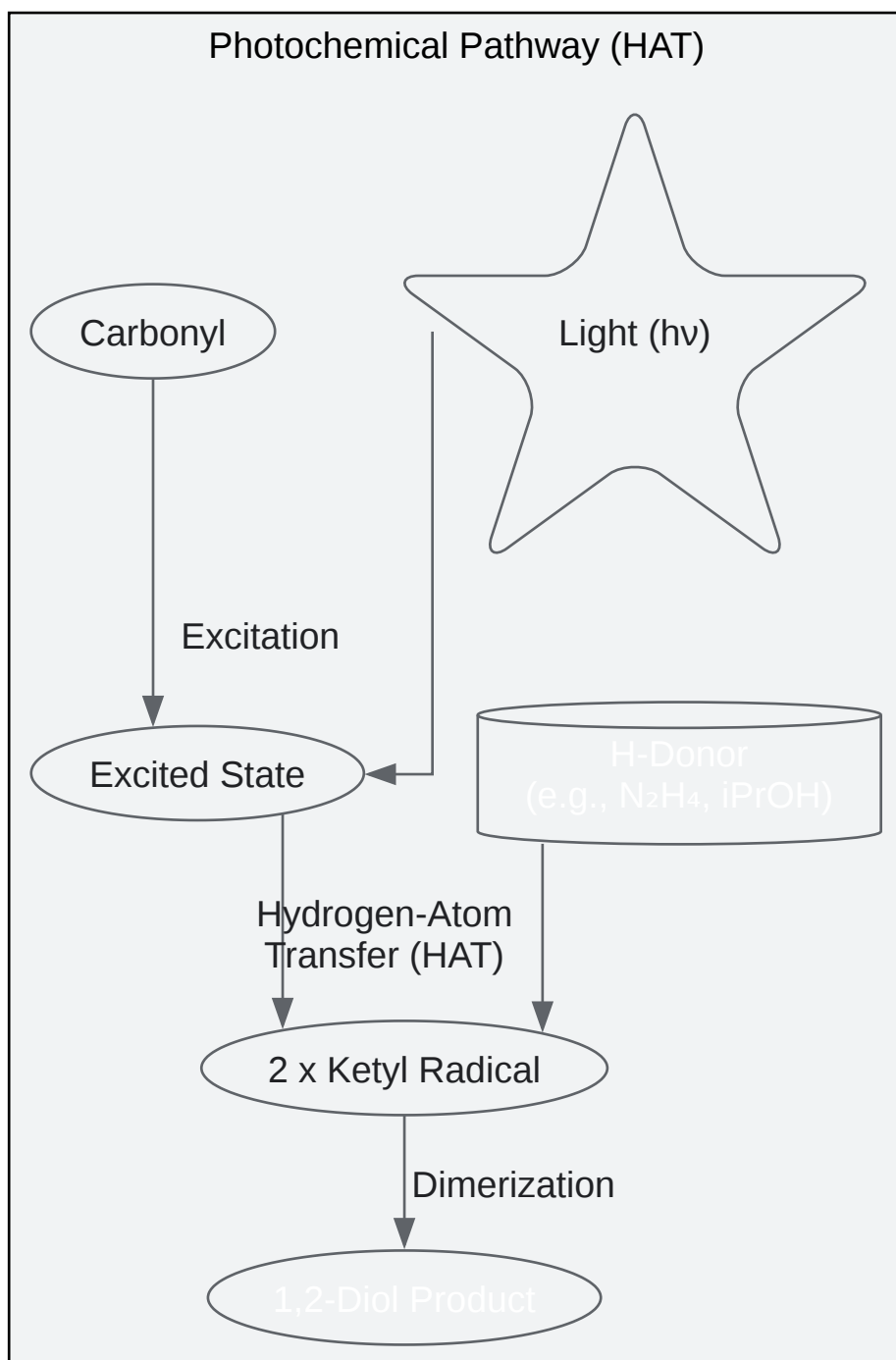
The pinacol coupling reaction, a cornerstone of carbon-carbon bond formation, facilitates the synthesis of 1,2-diols from aldehydes or ketones. This reductive coupling can be initiated through various methods, primarily categorized as classical metallic-mediated pathways and modern photochemical approaches. This guide provides an objective comparison of their performance, supported by experimental data, to aid researchers in selecting the optimal methodology for their synthetic needs.

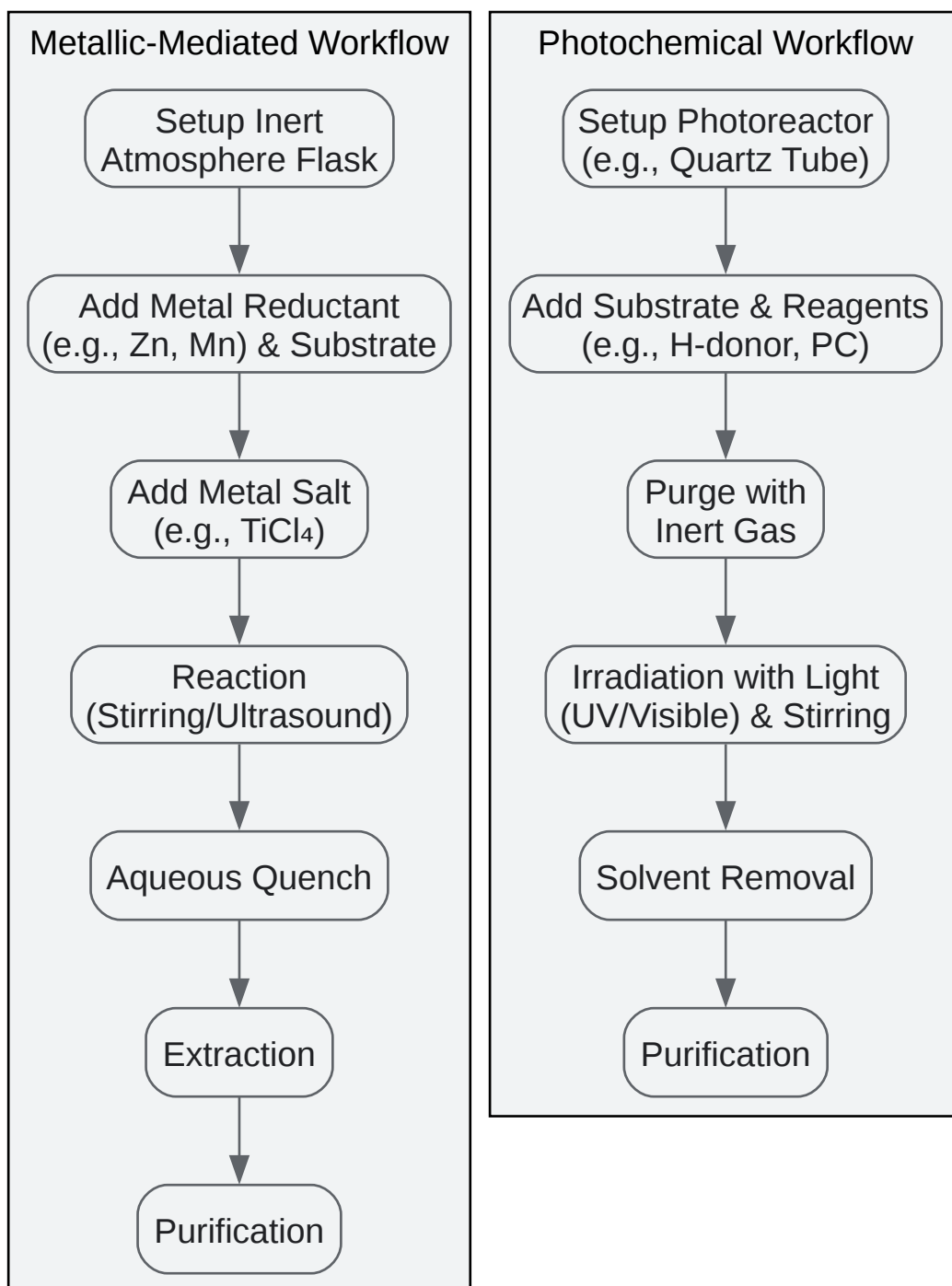
Reaction Mechanisms: A Tale of Two Pathways

The fundamental process in pinacol coupling is the generation of a ketyl radical, which then dimerizes. The method of generating this radical intermediate is the key difference between metallic-mediated and photochemical approaches.

Metallic-Mediated Pinacol Coupling: This classical approach relies on a single-electron transfer (SET) from a low-valent metal reductant to the carbonyl group of the substrate.^[1] Metals such as magnesium, zinc, samarium, and titanium are commonly used.^{[1][2][3][4]} The process involves the formation of a ketyl radical anion, and the subsequent coupling of two such radicals yields the vicinal diol product.^[1] The metal cation often coordinates to the oxygen atoms, influencing the stereoselectivity of the reaction.^[1]







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